

Piperidine-4-Sulfonyl Chloride: A Strategic Reagent for Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *Piperidine-4-sulfonyl chloride*

Cat. No.: *B15296611*

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This technical guide provides an in-depth analysis of **piperidine-4-sulfonyl chloride**, a pivotal reagent for researchers, medicinal chemists, and drug development professionals. We will delve into its chemical properties, commercial availability, and core applications, with a focus on the synthesis of sulfonamides—a privileged scaffold in pharmaceutical development. The protocols and insights herein are designed to be self-validating, grounded in established chemical principles to ensure reproducibility and safety.

The Piperidine Scaffold: A Cornerstone of Drug Design

The piperidine moiety is one of the most ubiquitous heterocyclic scaffolds found in pharmaceuticals and natural products.^[1] Its prevalence stems from the desirable physicochemical properties it imparts to a molecule. The saturated, six-membered ring can improve aqueous solubility, enhance metabolic stability, and provide a three-dimensional vector for interacting with biological targets, which is often crucial for optimizing a compound's pharmacokinetic and pharmacodynamic profile.^[2] **Piperidine-4-sulfonyl chloride** serves as a highly versatile building block, enabling the direct installation of the piperidinesulfonyl group onto a variety of molecular frameworks.

The Reagent: Properties and Critical Variants

Piperidine-4-sulfonyl chloride is a reactive chemical intermediate. However, in its unprotected form (CAS No. 1646328-04-2), its utility is limited. The secondary amine within the piperidine ring is itself a nucleophile and can react intermolecularly, leading to polymerization or unwanted side products.

For this reason, the nitrogen is typically protected with a labile group, most commonly a tert-butyloxycarbonyl (Boc) or benzyloxycarbonyl (Cbz) group. This strategy ensures that the sulfonyl chloride moiety is the sole reactive site for nucleophilic attack during sulfonamide synthesis. The choice between Boc and Cbz protection depends on the overall synthetic strategy, specifically the orthogonality required for subsequent deprotection steps.

- **N-Boc-piperidine-4-sulfonyl chloride** (CAS No. 782501-25-1): Commonly used due to its stability and the ease of Boc group removal under acidic conditions (e.g., trifluoroacetic acid or HCl in dioxane).^[3]
- **N-Cbz-piperidine-4-sulfonyl chloride** (CAS No. 287953-54-2): The Cbz group is typically removed via catalytic hydrogenation, a mild method that is compatible with a wide range of functional groups.^[4]

Caption: Chemical structures of key **piperidine-4-sulfonyl chloride** variants.

Commercial Suppliers and Price Analysis

The N-protected variants of **piperidine-4-sulfonyl chloride** are readily available from several fine chemical suppliers. Sourcing decisions should be based on purity (typically $\geq 97\%$), required quantity, and the availability of quality control documentation (e.g., Certificate of Analysis, NMR, LC-MS data). Pricing can vary significantly based on the supplier and the scale of the purchase.

Supplier	Reagent Name	CAS Number	Available Quantities	Indicative Price (USD)
ChemScene	Piperidine-4-sulfonyl chloride	1646328-04-2	1g, 5g, 10g	\$1440/1g
Apollo Scientific	Piperidine-4-sulphonyl chloride, N-CBZ protected	287953-54-2	500mg, 1g	~\$50/500mg (£39.00)
Ambeed	Piperidine-4-sulfonyl chloride, N-BOC protected	782501-25-1	Inquire	Inquire
BLD Pharm	4-Ethylpiperidine-1-sulfonyl chloride	1249903-87-4	Inquire	Inquire
AboundChem	N-Benzyloxycarbonyl-4-piperidine sulfonyl chloride	287953-54-2	250mg	Inquire

Note: Prices are subject to change and may not include shipping or hazardous material fees. It is recommended to request a formal quote from the suppliers.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Core Application: A Protocol for Sulfonamide Synthesis

The reaction of a sulfonyl chloride with a primary or secondary amine to form a sulfonamide is a robust and fundamental transformation in medicinal chemistry.[\[8\]](#) The following protocol provides a reliable, self-validating methodology for this synthesis using N-Boc-**piperidine-4-sulfonyl chloride** as the electrophile.

Causality Behind Experimental Choices

- **Solvent:** Dichloromethane (DCM) is an excellent choice as it is aprotic and effectively dissolves a wide range of organic substrates without participating in the reaction.
- **Base:** A non-nucleophilic organic base like triethylamine (TEA) or diisopropylethylamine (DIPEA) is critical. It serves two purposes: to neutralize the HCl byproduct generated during the reaction, driving it to completion, and to deprotonate the hydrochloride salt if the amine starting material is supplied as such.^[8] An excess (2.0-3.0 equivalents) is used to ensure the reaction medium remains basic.
- **Temperature Control:** The reaction is initiated at 0 °C (ice bath). This is a precautionary measure to control the initial exotherm of the reaction, especially during the dropwise addition of the sulfonyl chloride, preventing potential side reactions. The reaction is then allowed to warm to room temperature to ensure it proceeds to completion.
- **Monitoring:** Thin-layer chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) is essential for determining the point of reaction completion. This prevents unnecessarily long reaction times and minimizes the formation of degradation products.
- **Purification:** Flash column chromatography is the standard method for purifying the crude product, effectively separating the desired sulfonamide from unreacted starting materials and byproducts like triethylammonium chloride.

Detailed Step-by-Step Methodology

- **Reagent Preparation:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend the amine hydrochloride salt (1.0 eq) in anhydrous dichloromethane (DCM, approx. 0.1 M).
- **Basification:** Cool the suspension to 0 °C using an ice-water bath. Add triethylamine (2.2 eq) dropwise. Stir the mixture for 15-20 minutes at 0 °C.
- **Addition of Sulfonyl Chloride:** To the stirred amine solution, add a solution of **N-Boc-piperidine-4-sulfonyl chloride** (1.1 eq) in anhydrous DCM dropwise over 10-15 minutes. Ensure the internal temperature does not rise significantly.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir until the starting amine is consumed, as monitored by TLC

or LC-MS (typically 2-16 hours).

- **Aqueous Workup:** Quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 1 M HCl (to remove excess TEA), saturated sodium bicarbonate solution (to remove residual acid), and finally, brine (to initiate drying).
- **Drying and Concentration:** Dry the isolated organic layer over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4). Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure sulfonamide product.

Caption: Workflow for the synthesis of piperidine-4-sulfonamides.

Safety, Handling, and Storage

As a reactive sulfonyl chloride, **piperidine-4-sulfonyl chloride** and its derivatives must be handled with care. While a specific Safety Data Sheet (SDS) for each variant should be consulted, general precautions based on the class of compounds apply.

- **Hazards:** Sulfonyl chlorides are corrosive and cause severe skin burns and eye damage.^[9] ^[10] They are lachrymatory and harmful if inhaled. The reaction with water or moisture can release corrosive HCl gas.
- **Personal Protective Equipment (PPE):** Always handle this reagent inside a certified chemical fume hood. Wear standard PPE, including a lab coat, chemical-resistant gloves (nitrile is often suitable), and splash-proof safety goggles.^[9]
- **Handling:** Use only dry glassware and solvents. Avoid inhalation of dust or vapors. Keep the container tightly closed when not in use. Grounding and bonding may be necessary to prevent static discharge for powdered reagents.
- **Storage:** Store in a cool, dry, and well-ventilated area, away from water and incompatible materials such as strong bases and oxidizing agents. The recommended storage

temperature is often 2-8°C to ensure long-term stability.[\[5\]](#)

Conclusion

N-protected **piperidine-4-sulfonyl chlorides** are indispensable tools in the arsenal of the modern medicinal chemist. Their ability to readily form stable sulfonamide linkages allows for the systematic exploration of chemical space and the optimization of lead compounds. By understanding the principles behind their reactivity, handling them with appropriate safety measures, and applying robust synthetic protocols, researchers can effectively leverage these reagents to advance their drug discovery programs.

References

- Scheme-I: Synthesis of 4-chlorophenyl)sulfonyl)piperidine-3-carboxamide..., ResearchGate, [\[Link\]](#)
- Synthesis and crystallization procedure of piperidin-4-one and its derivatives, Chemical Review and Letters, [\[Link\]](#)
- Safety Data Sheet - Piperidine-1-sulfonyl chloride, Fisher Scientific, [\[Link\]](#)
- Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications, MDPI, [\[Link\]](#)
- Safety Data Sheet - Piperidine, SBLCore, [\[Link\]](#)
- Synthesis of Novel Piperidine Building Blocks and their Use for the Preparation of Donepezil Analogues, University of Cape Town, [\[Link\]](#)
- The Role of Piperidine Derivatives in Modern Drug Discovery, Autech, [\[Link\]](#)
- Piperidine Synthesis, Defense Technical Information Center, [\[Link\]](#)
- Piperidine-4-sulfonic acid, Wikipedia, [\[Link\]](#)

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Sources

- 1. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. kclpure.kcl.ac.uk [kclpure.kcl.ac.uk]
- 3. 782501-25-1 | Piperidine-4-sulfonyl chloride, N-BOC protected | Chlorides | Ambeed.com [[ambeed.com](https://www.ambeed.com)]
- 4. 287953-54-2 Cas No. | Piperidine-4-sulphonyl chloride, N-CBZ protected | Apollo [store.apolloscientific.co.uk]
- 5. chemscene.com [chemscene.com]
- 6. aboundchem.com [aboundchem.com]
- 7. 1249903-87-4|4-Ethylpiperidine-1-sulfonyl chloride|BLD Pharm [[bldpharm.com](https://www.bldpharm.com)]
- 8. benchchem.com [benchchem.com]
- 9. fishersci.fr [fishersci.fr]
- 10. pentachemicals.eu [pentachemicals.eu]
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